

An In-depth Technical Guide to Sodium 3-bromo-2-fluorobenzoate

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Compound of Interest

Compound Name: Sodium 3-bromo-2-fluorobenzoate

Cat. No.: B13363627

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This guide provides a comprehensive technical overview of **Sodium 3-bromo-2-fluorobenzoate**, a key building block in modern medicinal chemistry and drug development. Intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries, this document delves into the compound's core properties, synthesis, applications, and safety considerations, underpinned by field-proven insights and authoritative references.

Core Compound Identification and Properties

Sodium 3-bromo-2-fluorobenzoate is the sodium salt of 3-bromo-2-fluorobenzoic acid. While the acid form is more extensively documented in scientific literature, the sodium salt is often utilized in practical applications to enhance solubility and ease of handling.

CAS Number: 2410068-92-5[1][2]

Molecular Formula: $C_7H_4BrFNaO_2$ [1]

Molecular Weight: 242.00 g/mol [1]

Physicochemical Data

The properties of **Sodium 3-bromo-2-fluorobenzoate** are intrinsically linked to its parent acid, 3-bromo-2-fluorobenzoic acid. The introduction of fluorine and bromine substituents onto the benzoic acid scaffold significantly influences its electronic and physical characteristics, which are critical parameters in drug design.^[3]

Property	Value (for 3-bromo-2-fluorobenzoic acid)	Reference
CAS Number	161957-56-8	^[4] ^[5]
Molecular Formula	C ₇ H ₄ BrFO ₂	^[4] ^[6] ^[7]
Molecular Weight	219.01 g/mol	^[4] ^[6] ^[7]
Melting Point	168 °C	^[6]
Density	1.79 g/cm ³	^[6]
Solubility	Soluble in methanol, dimethyl sulfoxide, and N,N-dimethylformamide; has some solubility in water.	^[6]

The sodium salt is expected to have significantly higher aqueous solubility compared to the free acid.

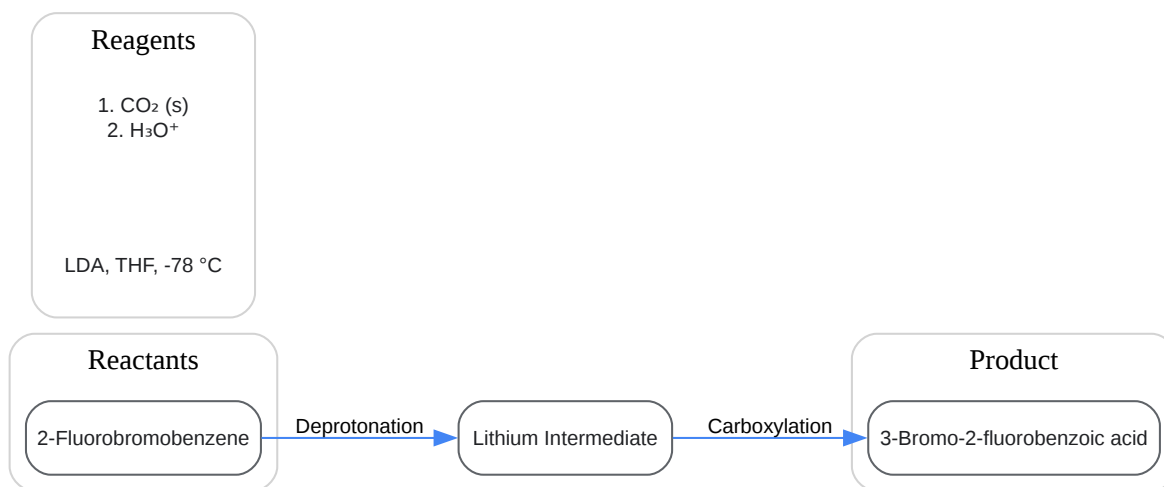
Synthesis and Manufacturing

The synthesis of **Sodium 3-bromo-2-fluorobenzoate** is achieved through a two-step process: the synthesis of the parent acid, 3-bromo-2-fluorobenzoic acid, followed by its neutralization with a sodium base.

Synthesis of 3-bromo-2-fluorobenzoic acid

A common and effective laboratory-scale synthesis involves the ortho-lithiation of 2-fluorobromobenzene followed by carboxylation with carbon dioxide.^[6] The strong electron-withdrawing effects of the bromine and fluorine atoms facilitate the deprotonation at the C3 position.^[6]

Reaction Scheme:



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Caption: Synthesis of 3-bromo-2-fluorobenzoic acid via ortho-lithiation.

Experimental Protocol:

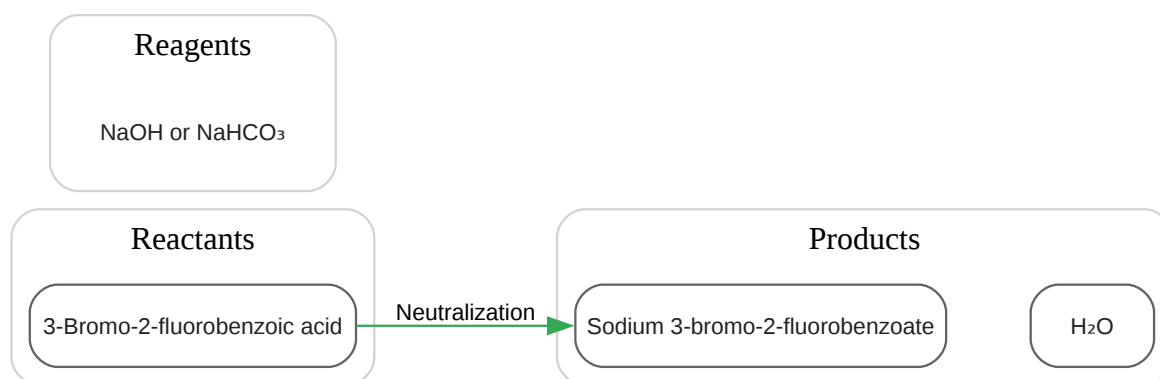
- Dissolve 2-fluorobromobenzene in anhydrous tetrahydrofuran (THF) and cool the solution to -78 °C under an inert atmosphere (e.g., argon or nitrogen).
- Slowly add a solution of lithium diisopropylamide (LDA) in THF to the reaction mixture. The use of a bulky strong base like LDA is crucial for selective deprotonation.[6]
- Stir the mixture at -78 °C for a specified period to ensure complete formation of the phenyllithium intermediate.
- Introduce solid carbon dioxide (dry ice) into the reaction mixture.
- Allow the reaction to warm to room temperature.

- Quench the reaction with a saturated aqueous solution of a weak acid, such as ammonium chloride, to protonate the carboxylate.[6]
- Extract the product with an organic solvent, followed by purification, typically by recrystallization.

Formation of the Sodium Salt

The conversion of 3-bromo-2-fluorobenzoic acid to its sodium salt is a straightforward acid-base neutralization.

Reaction Scheme:



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Caption: Neutralization reaction to form the sodium salt.

Experimental Protocol:

- Dissolve 3-bromo-2-fluorobenzoic acid in a suitable solvent, such as ethanol or water.
- Add an equimolar amount of a sodium base, such as sodium hydroxide or sodium bicarbonate, to the solution.
- Stir the mixture until the acid is fully neutralized.
- Isolate the sodium salt by evaporating the solvent or by precipitation and filtration.

Applications in Drug Discovery and Development

3-Bromo-2-fluorobenzoic acid and its derivatives are valuable building blocks in the synthesis of pharmaceuticals and agrochemicals.[8] The presence of three reactive sites—the carboxylic acid group, the bromine atom, and the fluorine atom—allows for diverse chemical transformations.[6]

The strategic incorporation of fluorine atoms is a common strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and bioavailability of drug candidates.[9][10] The bromo-substituent is particularly useful for palladium-catalyzed cross-coupling reactions, which are fundamental in constructing complex molecular architectures.[9]

Potential Transformations:

- **Carboxylic Acid Group:** Can be converted to esters, amides, alcohols, aldehydes, or acyl chlorides.[6]
- **Bromine Atom:** Can be substituted through various cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to introduce aryl, alkyl, or other functional groups.[6]
- **Fluorine Atom:** While generally more stable, it can undergo nucleophilic aromatic substitution under specific conditions.[6]

This versatility makes **Sodium 3-bromo-2-fluorobenzoate** a key intermediate in the synthesis of a wide range of biologically active molecules, including anti-inflammatory and anti-cancer agents.[8] For example, the related compound, 3-Bromo-2-fluorobenzonitrile, is a precursor for various Active Pharmaceutical Ingredients (APIs).[9]

Analytical Methods

The quality control and purity assessment of **Sodium 3-bromo-2-fluorobenzoate** are crucial for its application in pharmaceutical synthesis. High-performance liquid chromatography (HPLC) is a standard analytical technique for this purpose.

A reversed-phase HPLC method using a C18 column is typically effective. The mobile phase often consists of a mixture of acetonitrile and water, with a small amount of acid (e.g., 0.1% formic acid) to ensure the consistent protonation of the carboxylate form during analysis.[11]

For the identification of unknown impurities, liquid chromatography-mass spectrometry (LC-MS) is a powerful tool, providing molecular weight information to aid in structure elucidation.[\[11\]](#)

Safety and Handling

The safety profile of **Sodium 3-bromo-2-fluorobenzoate** is expected to be similar to its parent acid and other related fluorinated benzoic acids.

Hazard Identification (based on 3-bromo-2-fluorobenzoic acid and similar compounds):

- Skin Irritation: Causes skin irritation.[\[12\]](#)
- Eye Irritation: Causes serious eye irritation.[\[12\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[13\]](#)

Recommended Precautions:

- Handling: Handle in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[12\]](#)
- Storage: Store in a tightly closed container in a cool, dry place, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
- First Aid:
 - Skin Contact: Wash off immediately with plenty of water. If irritation persists, seek medical attention.[\[12\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[\[12\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[12\]](#)
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.[\[12\]](#)

It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier for the most up-to-date and detailed safety information.

Conclusion

Sodium 3-bromo-2-fluorobenzoate is a strategically important chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. Its value lies in the unique combination of reactive functional groups that allow for the synthesis of complex and diverse molecular structures. A thorough understanding of its properties, synthesis, and handling is essential for its effective and safe utilization in research and development.

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